Unlocking Post-Translational Modifications: A Guide to Boc-D-dap(dde)-OH

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Compound of Interest

Compound Name:	*Boc-D-dap(dde)-OH*
CAS No.:	*1263047-33-1*
Cat. No.:	*B597003*

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Introduction: The Power of Precise Peptide Modification

In the intricate world of cellular signaling, drug discovery, and proteomics, the ability to study and manipulate post-translational modifications (PTMs) is paramount. These modifications—such as ubiquitination, phosphorylation, and glycosylation—act as molecular switches, dictating protein function, localization, and interaction partners.[1][2][3] To decipher this complex regulatory code, researchers require tools that offer surgical precision in peptide and protein engineering.

Enter **Boc-D-dap(dde)-OH**, a uniquely engineered amino acid derivative that serves as a cornerstone for the synthesis of site-specifically modified peptides. This guide provides an in-depth exploration of **Boc-D-dap(dde)-OH**, detailing its strategic design, practical applications, and field-proven protocols for its use in studying PTMs.

Core Concepts: The Logic of Orthogonal Protection

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The utility of **Boc-D-dap(dde)-OH** lies in the principle of orthogonal protection. In solid-phase peptide synthesis (SPPS), reactive groups on amino acids are temporarily masked with protecting groups to ensure the orderly assembly of the peptide chain. An orthogonal protection strategy employs multiple protecting groups that can be selectively removed under distinct chemical conditions, without affecting the others.[4][5]

Boc-D-dap(dde)-OH embodies this principle with its dual protection scheme:

- The Boc (tert-butyloxycarbonyl) group: Protecting the α-amino group, this acid-labile group is removed at each cycle of peptide chain elongation using an acid such as trifluoroacetic acid (TFA).[6][7]
- The dde (1-(4,4-dimethyl-2,6-dioxocyclohex-1-ylidene)ethyl) group: Protecting the side-chain amino group of the diaminopropionic acid (Dap) residue, this group is stable to the acidic conditions used for Boc removal. Instead, it is selectively cleaved by treatment with a dilute solution of hydrazine.[7][8]

This orthogonality allows for the synthesis of a full-length peptide, followed by the selective unmasking of the Dap side-chain amine for further modification while the peptide remains anchored to the solid support.

Physicochemical Properties of **Boc-D-dap(dde)-OH**

A clear understanding of the physical and chemical properties of this key building block is essential for its successful application.

Property	Value
Molecular Formula	$C_{18}H_{28}N_2O_6$
Molecular Weight	368.42 g/mol
Appearance	White to off-white solid
Stereochemistry	D-configuration

Note: Data sourced from various chemical suppliers.[9][10]

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Experimental Protocols: From Peptide Synthesis to Site-Specific Modification

The following protocols provide a comprehensive workflow for the use of **Boc-D-dap(dde)-OH** in the synthesis of peptides with site-specific modifications. These protocols are based on standard Boc-SPPS chemistry and can be adapted for both manual and automated synthesis.

Part 1: Incorporation of **Boc-D-dap(dde)-OH** into a Peptide Sequence

This protocol outlines the steps for coupling **Boc-D-dap(dde)-OH** into a growing peptide chain on a solid support.

Materials and Reagents:

- Merrifield resin (or other suitable resin for Boc-SPPS)
- **Boc-D-dap(dde)-OH**
- Boc-protected amino acids
- Dichloromethane (DCM)
- N,N-Dimethylformamide (DMF)
- Trifluoroacetic acid (TFA)
- Diisopropylethylamine (DIEA)
- Coupling reagents (e.g., HBTU/HOBt or HATU)
- Kaiser test kit

Protocol:

- Resin Swelling: Swell the resin in DCM for 30 minutes, followed by DMF for another 30 minutes in a reaction vessel.

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- Boc Deprotection: Remove the N-terminal Boc group from the growing peptide chain by treating the resin with 50% TFA in DCM for 20-30 minutes.
- Washing: Thoroughly wash the resin with DCM (3x), followed by isopropanol (3x), and then DMF (3x) to remove residual TFA and byproducts.
- Neutralization: Neutralize the resulting amine salt by treating the resin with a 5-10% solution of DIEA in DMF for 2 x 2 minutes.
- Coupling of **Boc-D-dap(dde)-OH**:
  - Pre-activation: In a separate vessel, dissolve **Boc-D-dap(dde)-OH** (2.0 equivalents relative to resin loading) and HBTU (2.0 equivalents) in DMF.
  - Activation and Coupling: Add DIEA (4.0 equivalents) to the amino acid solution and immediately add the activated mixture to the resin. Agitate the reaction vessel for 1-2 hours at room temperature.[4]
- Monitoring the Coupling Reaction: Perform a Kaiser test to confirm the completion of the coupling reaction. A negative result (yellow beads) indicates that all primary amines have reacted. If the test is positive (blue beads), a second coupling may be necessary.[5]
- Washing: Once the coupling is complete, wash the resin thoroughly with DMF (3x) and DCM (3x).
- Chain Elongation: Repeat steps 2-7 for each subsequent amino acid in the peptide sequence.

Troubleshooting Incomplete Coupling:

- Steric Hindrance: The dde group can be bulky. If coupling is inefficient, consider using a more potent coupling reagent like HATU.
- Peptide Aggregation: For long or hydrophobic sequences, aggregation can hinder coupling. Consider using a resin with a PEG linker or adding chaotropic agents.

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- Double Coupling: If the Kaiser test remains positive, perform a second coupling with fresh reagents before proceeding to the next deprotection step.[11]

Part 2: Selective On-Resin Deprotection of the dde Group

This protocol details the selective removal of the dde protecting group to expose the side-chain amine of the Dap residue.

Materials and Reagents:

- Peptide-resin containing the **Boc-D-dap(dde)-OH** residue
- Hydrazine monohydrate
- N,N-Dimethylformamide (DMF)

Protocol:

- Resin Preparation: Ensure the N-terminus of the peptide is protected with a Boc group. If the final amino acid was coupled as an Fmoc-amino acid, the Fmoc group must be removed and the N-terminus capped with a Boc group using Boc-anhydride.
- Prepare Deprotection Solution: Prepare a 2% (v/v) solution of hydrazine monohydrate in DMF. For sluggish deprotection, the concentration can be increased to 4%.[7][12]
- Resin Swelling: Swell the peptide-resin in DMF in a reaction vessel.
- dde Deprotection: Drain the DMF and add the 2% hydrazine solution (approximately 25 mL per gram of resin).[8]
- Reaction: Gently agitate the mixture at room temperature. The standard protocol involves three treatments of 3 minutes each.[8]
- Washing: After each treatment, drain the hydrazine solution and wash the resin thoroughly with DMF (3-5 times) to remove all traces of hydrazine and the cleaved byproduct.[7]

Troubleshooting Incomplete dde Deprotection:

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- Reaction Time and Iterations: If deprotection is incomplete, increase the number of hydrazine treatments (up to 5 times) or the duration of each treatment.[13]
- Hydrazine Concentration: For particularly stubborn dde groups, especially the more hindered ivDde analogue, increasing the hydrazine concentration to 4-10% can be effective.[12]
- Alternative Reagents: In cases where the peptide is sensitive to hydrazine, a milder deprotection can be achieved using a solution of hydroxylamine hydrochloride and imidazole in NMP.[8]

Part 3: On-Resin Modification of the Deprotected Dap Side-Chain

With the Dap side-chain amine now exposed, a variety of modifications can be introduced. The following are examples of how to mimic key PTMs.

Site-specific fluorescent labeling is invaluable for studying protein-protein interactions, cellular uptake, and enzyme kinetics.

Materials and Reagents:

- Dde-deprotected peptide-resin
- Amine-reactive fluorescent dye (e.g., FITC, TAMRA-NHS ester)
- N,N-Dimethylformamide (DMF)
- Diisopropylethylamine (DIEA)

Protocol:

- Resin Preparation: Start with the Dde-deprotected peptide-resin, washed thoroughly with DMF.
- Coupling Solution: Dissolve the amine-reactive fluorescent dye (3-5 equivalents) and DIEA (5-10 equivalents) in DMF.

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- Labeling Reaction: Add the dye solution to the resin and agitate at room temperature for 2-4 hours, or until the reaction is complete. The reaction vessel should be protected from light.
- Monitoring: The completion of the labeling can be monitored by taking a small sample of the resin, cleaving the peptide, and analyzing it by HPLC and mass spectrometry.
- Washing: Once the reaction is complete, wash the resin extensively with DMF, followed by DCM, to remove any unreacted dye and byproducts.

Yield and Efficiency: On-resin labeling of exposed amines can be highly efficient, with yields often exceeding 80-90%, depending on the peptide sequence and the dye used.[14][15]

Ubiquitination is a key regulator of protein degradation and signaling. **Boc-D-dap(dde)-OH** can be used to create peptides with a site-specific attachment point for ubiquitin or ubiquitin fragments.

Materials and Reagents:

- Dde-deprotected peptide-resin
- Ubiquitin C-terminal thioester (or a relevant ubiquitin fragment)
- Ligation buffer (e.g., phosphate buffer with a reducing agent like TCEP)

Protocol:

This protocol is based on the principles of native chemical ligation (NCL).

- Resin Preparation: The Dde-deprotected peptide-resin is washed and equilibrated in the ligation buffer.
- Ligation Reaction: The ubiquitin C-terminal thioester is dissolved in the ligation buffer and added to the resin. The reaction is allowed to proceed, often overnight, at room temperature.
- Monitoring: The progress of the ligation can be monitored by cleaving a small amount of the resin and analyzing the product by mass spectrometry.

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- Washing: After the ligation, the resin is washed thoroughly to remove unreacted ubiquitin and other reagents.

Challenges and Considerations: The efficiency of on-resin ligation can be variable and is often sequence-dependent. Optimization of buffer conditions, pH, and reaction time may be necessary. The synthesis of branched ubiquitin chains often involves complex, multi-step chemical strategies.[16][17][18]

To study the effects of phosphorylation, a stable, non-hydrolyzable phosphonate can be introduced at the Dap side chain.

Materials and Reagents:

- Dde-deprotected peptide-resin
- A suitable phosphonating agent (e.g., an N-protected aminoalkylphosphonochloridate)
- Anhydrous solvent (e.g., DCM or DMF)
- A non-nucleophilic base (e.g., DIEA)

Protocol:

- Resin Preparation: The Dde-deprotected peptide-resin is washed with anhydrous solvent.
- Phosphonylation: The phosphonating agent is dissolved in the anhydrous solvent with a non-nucleophilic base and added to the resin. The reaction is carried out under an inert atmosphere.
- Monitoring and Washing: The reaction is monitored by cleaving a small sample for mass spectrometry analysis. Upon completion, the resin is washed thoroughly.

Rationale: This approach creates a stable phosphonate linkage that mimics the charge and steric properties of a phosphate group, making it an excellent tool for studying kinase signaling and protein-protein interactions that are dependent on phosphorylation.[19]

Visualizing the Workflow

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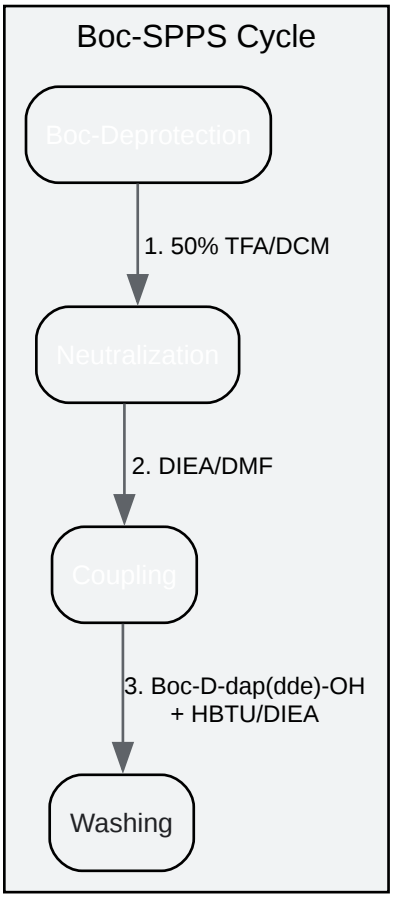
The following diagrams illustrate the key steps in the application of **Boc-D-dap(dde)-OH**.



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Caption: Boc-SPPS cycle for incorporating **Boc-D-dap(dde)-OH**.

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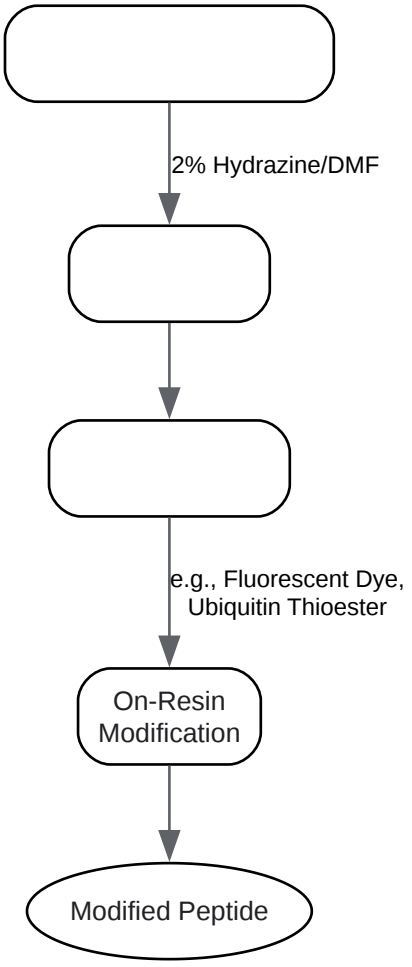

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Caption: Workflow for selective deprotection and on-resin modification.

Applications in Studying Signaling Pathways

Peptides synthesized using **Boc-D-dap(dde)-OH** are powerful tools for dissecting complex biological signaling pathways.

- Kinase Signaling: By introducing phosphorylation mimetics at specific sites, researchers can create constitutively "active" or "inactive" peptide substrates or inhibitors to probe the function of specific kinases and phosphatases.[3][20][21] These modified peptides can be used to study kinase-substrate interactions, map signaling cascades, and validate drug targets.

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- GPCR Signaling: G-protein coupled receptors (GPCRs) are a major class of drug targets, and their signaling is often regulated by PTMs.[22][23][24][25][26] Site-specifically labeled peptides can be used as fluorescent probes to study ligand binding, receptor trafficking, and interactions with downstream signaling partners like G-proteins and arrestins.

- Ubiquitin-Proteasome System: The ability to synthesize peptides with precisely placed ubiquitin modifications allows for the detailed study of the enzymes involved in the ubiquitin cascade (E1, E2, and E3 ligases) and deubiquitinating enzymes (DUBs).[17] These synthetic substrates are crucial for enzyme activity assays, inhibitor screening, and understanding the structural basis of ubiquitin recognition.

Conclusion: A Versatile Tool for Chemical Biology

Boc-D-dap(dde)-OH is more than just a chemical reagent; it is a key that unlocks a deeper understanding of the post-translational landscape. Its elegant design, based on the principle of orthogonal protection, provides researchers with the flexibility to create bespoke peptides for a wide array of applications. From elucidating the intricacies of cellular signaling to developing novel therapeutic leads, the ability to precisely install modifications on a peptide backbone is a transformative capability. The protocols and insights provided in this guide are intended to empower researchers to harness the full potential of this versatile building block in their scientific endeavors.

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